

Personal protective equipment for handling 2-amino-N-methylbenzenesulfonamide

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Compound of Interest

Compound Name: 2-amino-N-methylbenzenesulfonamide

Cat. No.: B095669

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Essential Safety and Handling Guide for 2-amino-N-methylbenzenesulfonamide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2-amino-N-methylbenzenesulfonamide**. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical.

Chemical Hazards: **2-amino-N-methylbenzenesulfonamide** is associated with several health risks. It is known to cause skin and serious eye irritation, and may lead to respiratory irritation. [1][2] Furthermore, it is suspected of causing cancer.[1] The substance is considered to have acute oral toxicity (Category 4) and may be combustible at high temperatures.[3][4]

Personal Protective Equipment (PPE)

Effective protection against the hazards of **2-amino-N-methylbenzenesulfonamide** requires the use of appropriate personal protective equipment. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

Protection Type	Equipment	Standard/Specification	Purpose
Eye and Face	Chemical safety goggles or a face shield	OSHA 29 CFR 1910.133 or European Standard EN166[5][6]	To protect against splashes and dust.
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene)	EN 374[1]	To prevent direct skin contact. Breakthrough time should be appropriate for the duration of handling. [1]
Lab coat or protective clothing	N/A	To protect skin and personal clothing from contamination.[3]	
Respiratory	NIOSH/MSHA or EN 149 approved respirator	N95 (US) or P1 (EN143) for nuisance dust[1]	Required when engineering controls are insufficient or when dust may be generated.[1][7]
Half-face or full-face respirator with particle filter	Type P Filter[1]	For higher potential exposure to dust or aerosols.	

Operational and Disposal Plans

I. Handling and Storage Protocol

- **Engineering Controls:** Always handle this chemical in a well-ventilated area.[1][7] The use of a fume hood or other local exhaust ventilation is strongly recommended to minimize inhalation exposure.[3] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3][6][7]
- **Pre-Handling Checks:** Before beginning work, ensure all necessary PPE is available and in good condition. Check that containers are properly labeled and sealed.

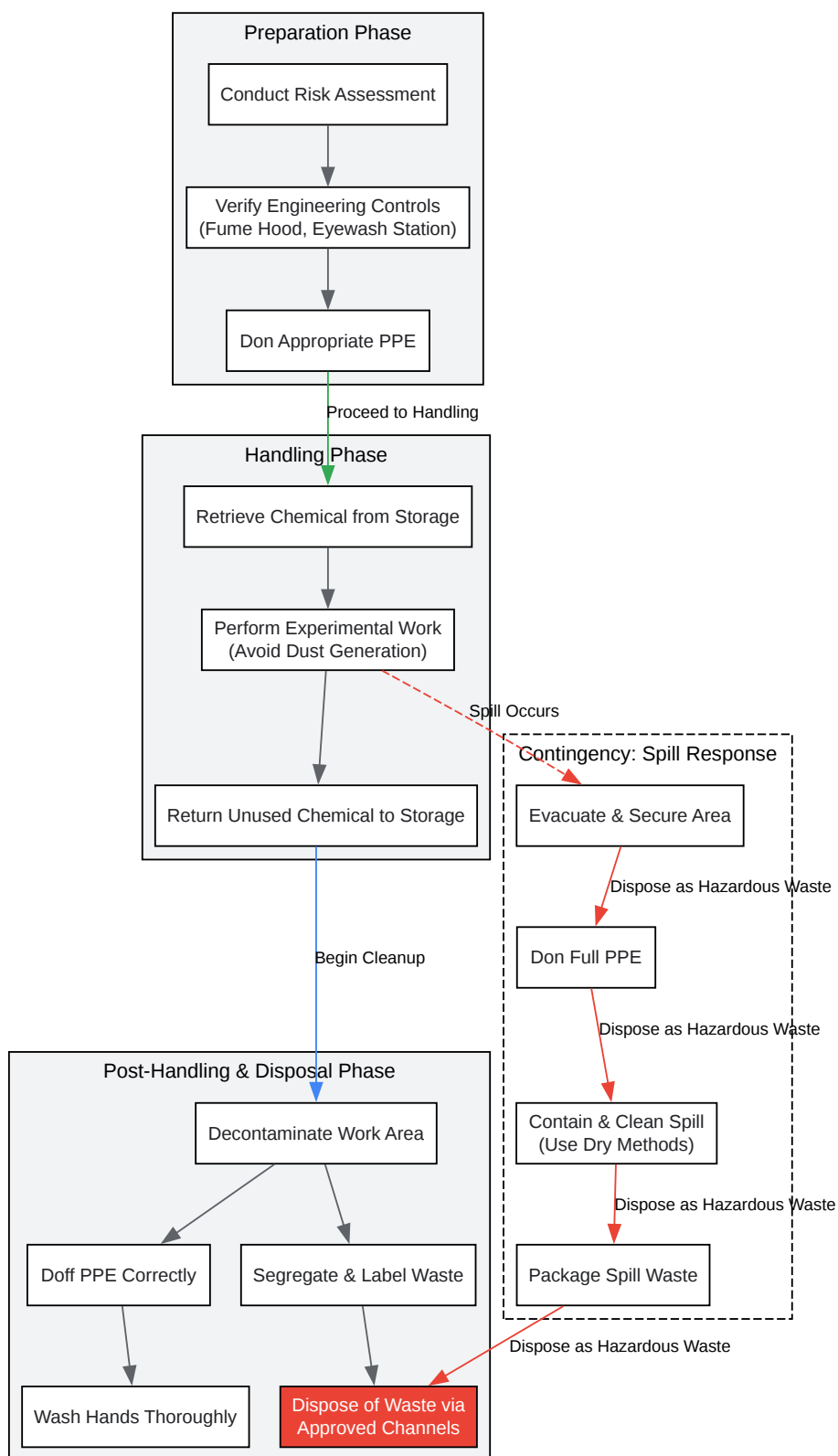
- Handling Procedures:
 - Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[1\]](#)
 - Do not generate dust during handling.[\[1\]](#)[\[5\]](#)
 - When handling, do not eat, drink, or smoke.[\[1\]](#)[\[6\]](#)
 - Wash hands thoroughly with soap and water after handling the chemical.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Storage:
 - Store in original, tightly closed containers.[\[1\]](#)[\[5\]](#)[\[7\]](#)
 - Keep in a cool, dry, and well-ventilated area.[\[2\]](#)
 - Store away from incompatible materials such as strong bases and oxidizing agents.[\[5\]](#)

II. Spill and Disposal Plan

- Spill Response:
 - Immediately evacuate the area in case of a large spill.
 - Wear full PPE, including respiratory protection, before attempting cleanup.[\[1\]](#)
 - For Dry Spills: Use dry cleanup methods to avoid creating dust.[\[1\]](#) Carefully sweep or vacuum the spilled material.
 - For Wet Spills: Absorb the spill with inert material and place it into a suitable container.[\[1\]](#)
 - Collect all waste and place it in a clean, dry, and properly labeled, sealable container for disposal.[\[1\]](#)[\[5\]](#)
 - After the spill has been cleaned, wash the affected area thoroughly with water.[\[1\]](#)
- Disposal:
 - All waste material must be disposed of as hazardous waste.

- Recycle wherever possible or consult the manufacturer for recycling options.[1]
- Disposal must be carried out by a licensed waste disposal company in accordance with local, state, and federal regulations.[1][3][7] Do not empty into drains.[6]

Workflow for Handling 2-amino-N-methylbenzenesulfonamide



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Caption: Workflow for handling **2-amino-N-methylbenzenesulfonamide**.

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